

Molecular Mechanism of Action and Binding Kinetics

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Compound Focus: Oryzalin

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The table below summarizes the core biochemical interactions and functional consequences of **oryzalin** binding to tubulin.

Aspect	Key Findings	Experimental Evidence
Binding Site	α-tubulin subunit , at a site involving the H1-S2 loop and adjacent regions, disrupting lateral protofilament contacts [1] [2].	Computational docking studies, resistance conferred by α -tubulin point mutations (e.g., L136F, T239I) [1] [3].
Binding Affinity (Plant Tubulin)	High-affinity, reversible binding. Kd = 95-117 nM (pH 6.9, 23°C) to pure tubulin dimer from maize and tobacco [4] [5].	Quasi-equilibrium ligand-binding measurements using [¹⁴ C]-oryzalin [4] [5].
Effect on Polymerization	Inhibits microtubule polymerization <i>in vitro</i> . IC50 ~700 nM for taxol-induced polymerization of 5 μ M maize tubulin [4].	Turbidimetry, electron microscopy, and polymer sedimentation analysis [6] [4].
Cellular Effect	Depolymerizes microtubule arrays (cortical, spindle, phragmoplast) at nanomolar concentrations (0.1-0.5 μM) , arresting mitosis and disrupting cell polarity [6] [3].	Immunofluorescence microscopy, observation of mitotic arrest and root swelling <i>in planta</i> [6] [3].
Species Selectivity	Binds with high affinity to plant and protozoan tubulin . No appreciable binding or effect on mammalian/vertebrate tubulin [6] [4] [1].	Comparative binding and polymerization assays using plant (maize, rose) vs. animal (bovine brain) tubulin [6] [4].

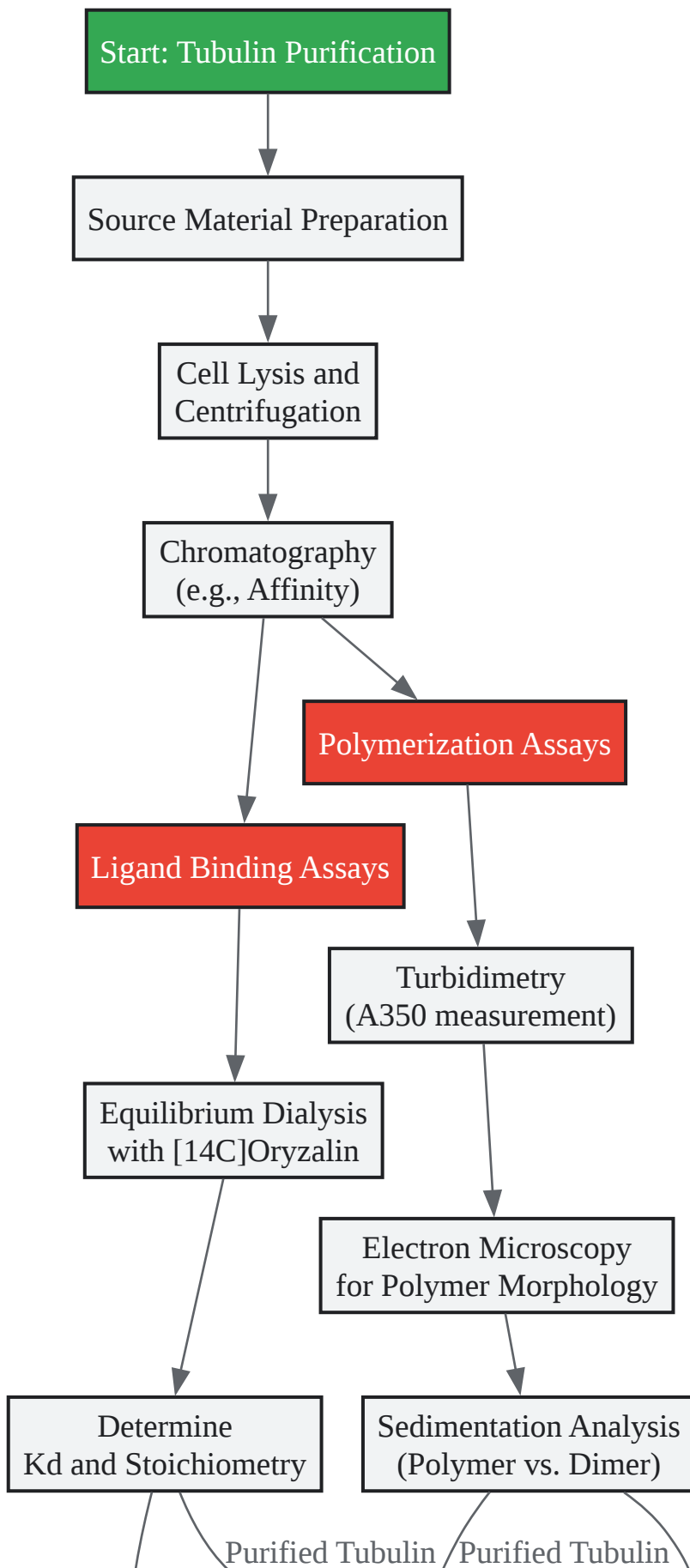
Species Selectivity and Resistance Mutations

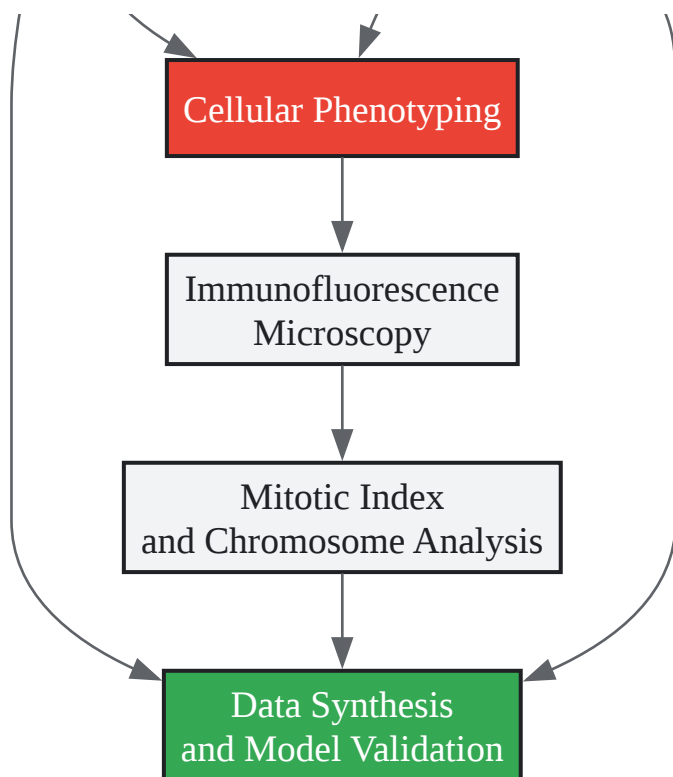
A key feature of **oryzalin** is its **selective toxicity**. It disrupts microtubules in plants and protozoa but has no appreciable effect on vertebrate or fungal microtubules [1]. This selectivity stems from structural differences in the α -tubulin binding site.

Specific point mutations in α -tubulin can confer high-level resistance to **oryzalin**. Research in *Toxoplasma gondii* and plants like goosegrass has identified several critical mutations—including **L136F**, **T239I**, and **M268T**—that cluster in and around the computationally predicted dinitroaniline binding site [1]. These mutations reduce the drug's affinity for tubulin without preventing microtubule assembly.

Key Experimental Protocols and Workflows

The following diagram illustrates a generalized experimental workflow for studying **oryzalin**-tubulin interactions, synthesizing methods from multiple key studies.





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*Experimental workflow for characterizing **oryzalin**-tubulin interaction.*

Detailed Experimental Methodologies

- **Tubulin Purification:** Maize tubulin was purified from cultured cells (*Zea mays* L. cv Black Mexican Sweet) using cycles of temperature-dependent assembly and disassembly, followed by phosphocellulose chromatography to obtain pure dimeric tubulin [4].
- **Ligand-Binding Assays:** The binding affinity (K_d) and stoichiometry of **oryzalin** to plant tubulin were determined using **quasi-equilibrium methods like equilibrium dialysis** with [¹⁴C]-**oryzalin**. This method accounts for the rapid dissociation of the tubulin-**oryzalin** complex, which can lead to underestimation of binding strength in kinetic assays [4].
- **Polymerization Assays (Turbidimetry):** The inhibition of microtubule polymerization is measured by the change in absorbance at 350 nm. Tubulin is incubated with GTP and a polymerization-inducing agent (e.g., taxol), with or without **oryzalin**. The initial rate and extent of polymerization decrease with increasing **oryzalin** concentration [6].
- **Cellular Microscopy:** The effect of **oryzalin** on cellular microtubules is directly visualized using **immunofluorescence microscopy with anti-tubulin antibodies**. For example, in endosperm cells, brief treatment with 0.1 μM **oryzalin** markedly reduces anaphase chromosome migration, while 1 μM **oryzalin** depolymerizes MTs and stops mitosis [6].

Applications in Research and Biotechnology

- **Induction of Polyploidy:** **Oryzalin** is widely used in plant biotechnology to induce polyploidy by disrupting the spindle apparatus during mitosis, preventing chromosome segregation and leading to cells with doubled chromosome sets [7]. This application leverages **oryzalin's** high affinity for plant tubulin and effectiveness at low concentrations.
- **Tool Compound in Cell Biology:** Researchers use **oryzalin** to chemically depolymerize microtubules and study their roles in cellular processes including cell division, expansion, and intracellular transport [3].
- **Herbicide Mode of Action Studies:** **Oryzalin** serves as a model compound for understanding the mechanism of dinitroaniline herbicides, which share a common binding site but may have differing affinities and effects due to subtle variations in tubulin structure across species [5] [3].

This whitepaper synthesizes foundational and contemporary research to explain **oryzalin's** mechanism of action. The experimental data consistently supports a model of high-affinity, substoichiometric binding to α -tubulin that selectively disrupts microtubule dynamics in plants and protozoa.

References

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